

Application Notes and Protocols for BML-280 in Inflammation and Immunology Research

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Compound of Interest

Compound Name: BML-280

Cat. No.: B611729

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Introduction

BML-280 is a versatile small molecule inhibitor with demonstrated relevance in the fields of inflammation and immunology. Primarily recognized as a potent and selective inhibitor of phospholipase D2 (PLD2), emerging evidence also points to its role in modulating critical inflammatory pathways, including Wnt/ β -catenin and NF- κ B signaling. These pathways are central to the production of pro-inflammatory cytokines and the regulation of immune cell function, making **BML-280** a valuable tool for investigating inflammatory diseases and exploring novel therapeutic strategies.

These application notes provide a comprehensive overview of **BML-280**'s utility in inflammation and immunology research, including its mechanism of action, quantitative data on its effects, and detailed protocols for key experimental applications.

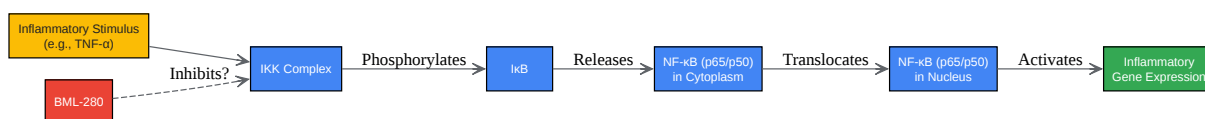
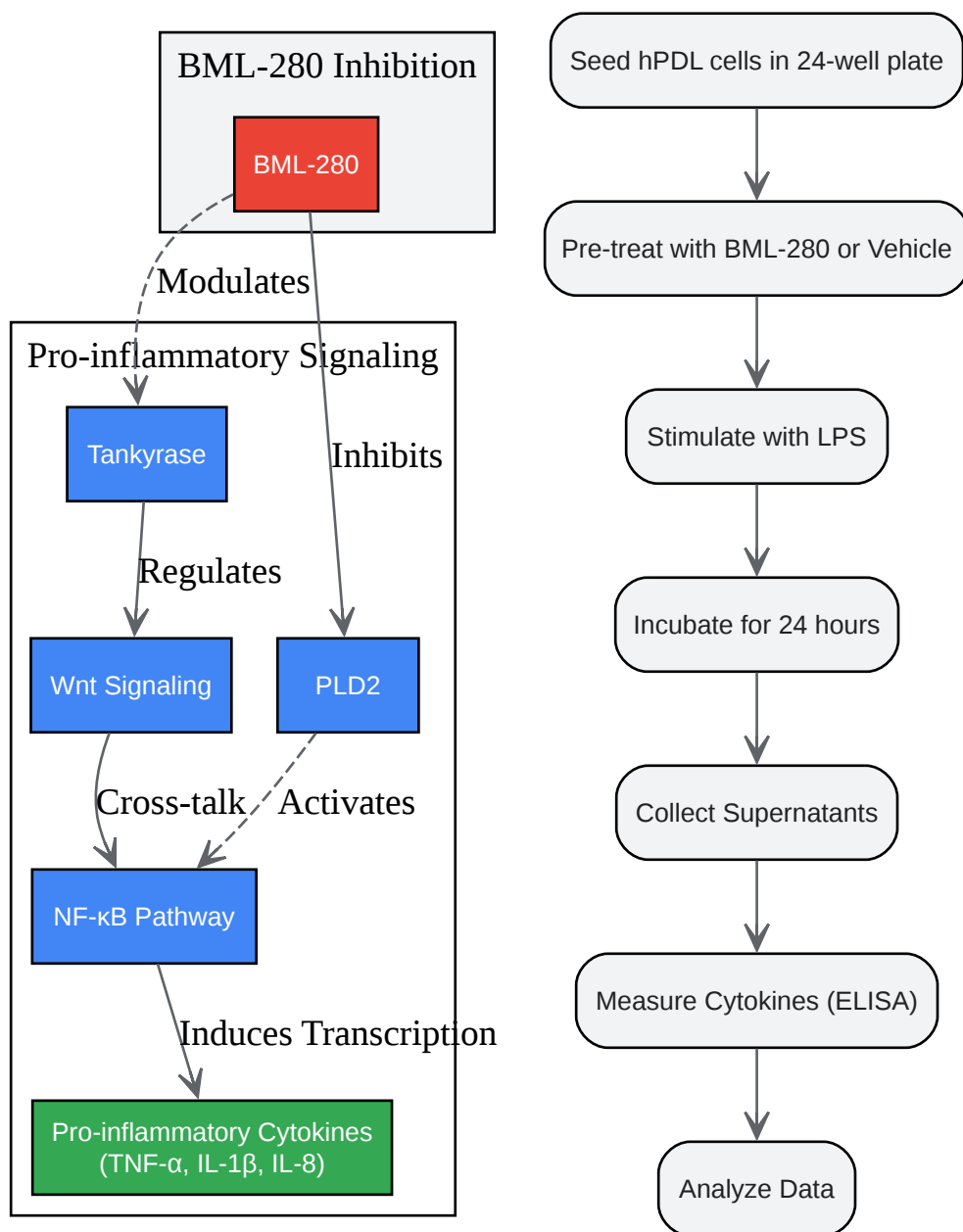
Mechanism of Action

BML-280 exerts its effects through the inhibition of key signaling molecules involved in inflammatory processes. While it is a selective inhibitor of PLD2, its impact on inflammatory pathways may also be linked to the modulation of tankyrase activity and subsequent effects on the Wnt/ β -catenin signaling cascade.

Inhibition of Pro-Inflammatory Cytokine Production:

Research has indicated that **BML-280** can suppress the production of key pro-inflammatory cytokines, including Tumor Necrosis Factor-alpha (TNF- α), Interleukin-1beta (IL-1 β), and Interleukin-8 (IL-8), in cell-based models of inflammation. This inhibitory action is likely mediated through the modulation of the NF- κ B signaling pathway, a master regulator of inflammatory gene expression.

Signaling Pathway Diagram



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